

A Technical Guide to Germanium-74: Isotopic Abundance, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Germanium-74

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Germanium-74 (^{74}Ge) is a stable, naturally occurring isotope of germanium that holds significant importance across various scientific and technological domains. Constituting the largest fraction of natural germanium, its unique nuclear and physical properties make it an indispensable material in semiconductor technology, nuclear physics, and the production of medical radioisotopes. This technical guide provides an in-depth overview of the isotopic abundance, key properties, and critical applications of **Germanium-74**, with a focus on experimental methodologies relevant to researchers and professionals in drug development.

Isotopic Abundance and Physical Properties

Germanium has five naturally occurring isotopes, with ^{74}Ge being the most abundant.[1] The isotopic composition of natural germanium is detailed in the table below. Isotopically enriched **Germanium-74** is commercially available, typically in the form of ^{74}Ge metal powder or $^{74}\text{GeO}_2$. [2][3]

Table 1: Isotopic Abundance of Natural Germanium

Isotope	Natural Abundance (%)
⁷⁰ Ge	20.5
⁷² Ge	27.4
⁷³ Ge	7.8
⁷⁴ Ge	36.5
⁷⁶ Ge	7.8

Source:[1][4]

The physical and nuclear properties of **Germanium-74** are summarized in the following tables, providing a comprehensive dataset for researchers.

Table 2: Physical Properties of **Germanium-74**

Property	Value
Atomic Number (Z)	32
Mass Number (A)	74
Atomic Mass (Da)	73.92117776
Density (at 20°C)	5.323 g/cm ³
Melting Point	1211.4 K
Boiling Point	3106 K
Crystal Structure	Diamond cubic

Source:[5][6][7]

Table 3: Nuclear Properties of **Germanium-74**

Property	Value
Isotopic Abundance	36.52%
Neutrons	42
Nuclear Spin (I)	0+
Binding Energy	645.66482019 MeV
Mass Excess	-73.42244 MeV
Thermal Neutron Capture Cross Section (to ⁷⁵ Ge)	497 ± 52 mb
Thermal Neutron Capture Cross Section (to ^{75m} Ge)	130.5 ± 5.6 mb

Source:[3][7][8][9]

Key Applications

The unique characteristics of **Germanium-74** make it a valuable material in several high-technology fields.

Semiconductor and Detector Technology

Isotopically enriched **Germanium-74** is crucial for the fabrication of high-purity germanium (HPGe) detectors.[10][11] These detectors are renowned for their excellent energy resolution in gamma-ray spectroscopy.[4][12] The enrichment of ⁷⁴Ge reduces lattice vibrations (phonon scattering), which in turn improves thermal conductivity and the overall electronic performance of semiconductor devices.[13] HPGe detectors are essential tools in nuclear physics research, environmental monitoring, and security applications for the detection of radioactive materials.[12][14]

Production of Medical Radioisotopes

A significant application of **Germanium-74**, particularly relevant to drug development and nuclear medicine, is its use as a target material for the production of positron-emitting

radioisotopes for Positron Emission Tomography (PET).[13][15][16] Specifically, ^{74}Ge is used to produce Arsenic-74 (^{74}As), a radionuclide with applications in diagnostic imaging.[5][16][17][18]

Experimental Protocols

Production of Arsenic-74 from Germanium-74 via Neutron Activation

The production of ^{74}As from ^{74}Ge is typically achieved through the $^{74}\text{Ge}(\text{p},\text{n})^{74}\text{As}$ reaction in a cyclotron or via neutron capture. The following is a generalized protocol for neutron activation.

1. Target Preparation:

- High-purity, isotopically enriched $^{74}\text{GeO}_2$ powder is encapsulated in a suitable target holder, often made of high-purity aluminum or quartz.
- The mass of the $^{74}\text{GeO}_2$ is precisely measured to allow for accurate calculation of the production yield.

2. Irradiation:

- The target is placed in a nuclear reactor with a known thermal neutron flux.
- The irradiation time is calculated based on the neutron flux, the capture cross-section of ^{74}Ge , and the desired activity of ^{74}As .

3. Chemical Separation:

- Following irradiation, the target is allowed to cool to reduce the activity of short-lived radioisotopes.
- The $^{74}\text{GeO}_2$ is dissolved in a suitable acid, such as hydrochloric acid.
- Arsenic is separated from the germanium bulk material using techniques like solvent extraction or ion-exchange chromatography.[17][19]

4. Quality Control:

- The final ^{74}As product is analyzed for radionuclidic purity using gamma-ray spectroscopy to identify and quantify any impurities.
- The chemical purity is assessed to ensure the absence of any contaminants from the target or separation process.
- The activity of the ^{74}As is measured using a calibrated ionization chamber.

Fabrication of a High-Purity Germanium (HPGe) Detector

The fabrication of an HPGe detector is a complex process that relies on the exceptional purity of the germanium crystal.

1. Crystal Growth:

- Isotopically enriched ^{74}Ge is purified to an extremely high level (99.9999% or greater).[\[20\]](#)
- A single crystal of germanium is grown using the Czochralski method.[\[20\]](#)

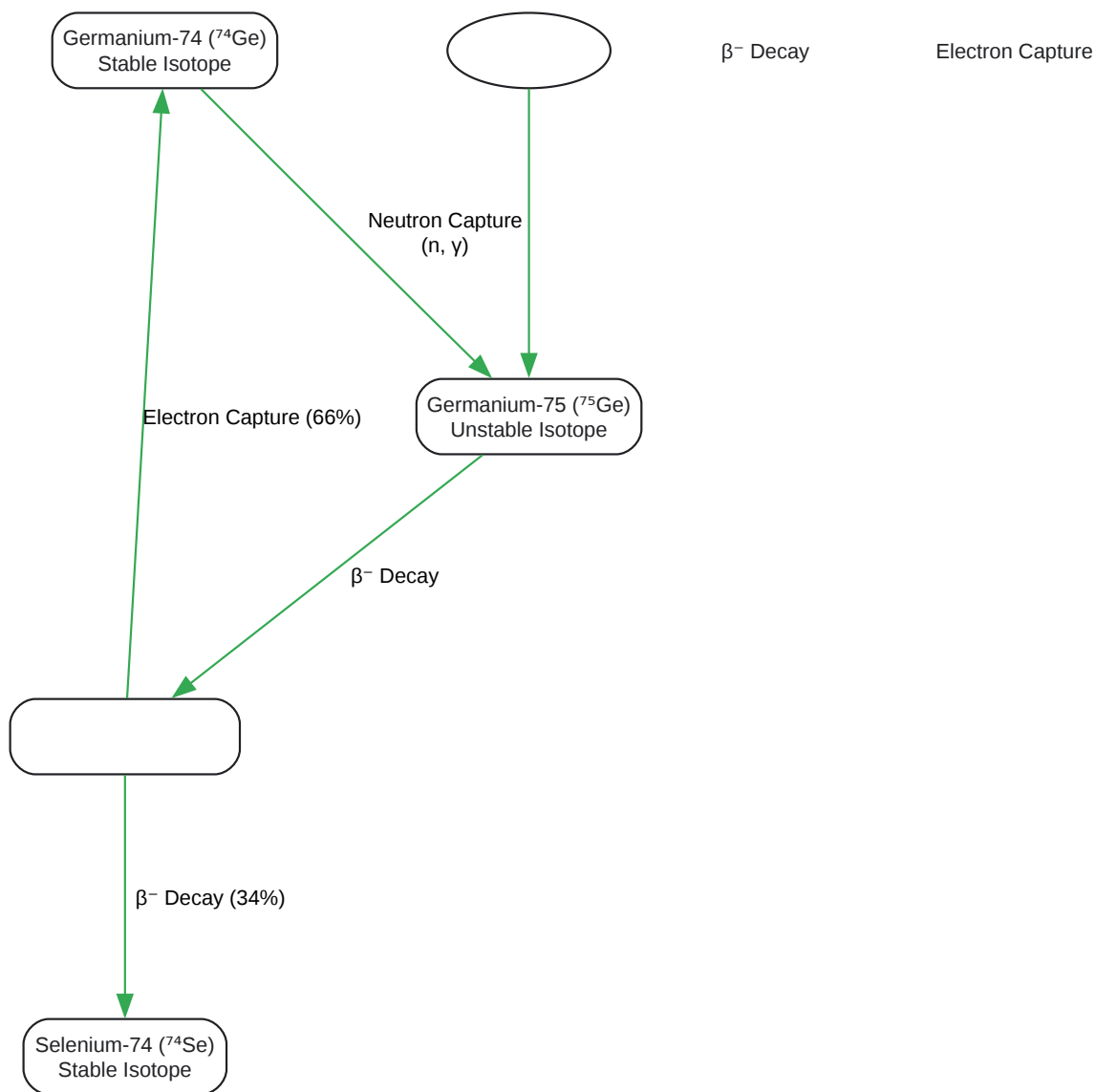
2. Detector Shaping and Contact Formation:

- The germanium crystal is cut and shaped to the desired detector geometry (e.g., coaxial, planar).
- Electrical contacts (p-type and n-type) are created on the surfaces of the crystal, often using ion implantation or lithium diffusion.

3. Cryostat Assembly and Testing:

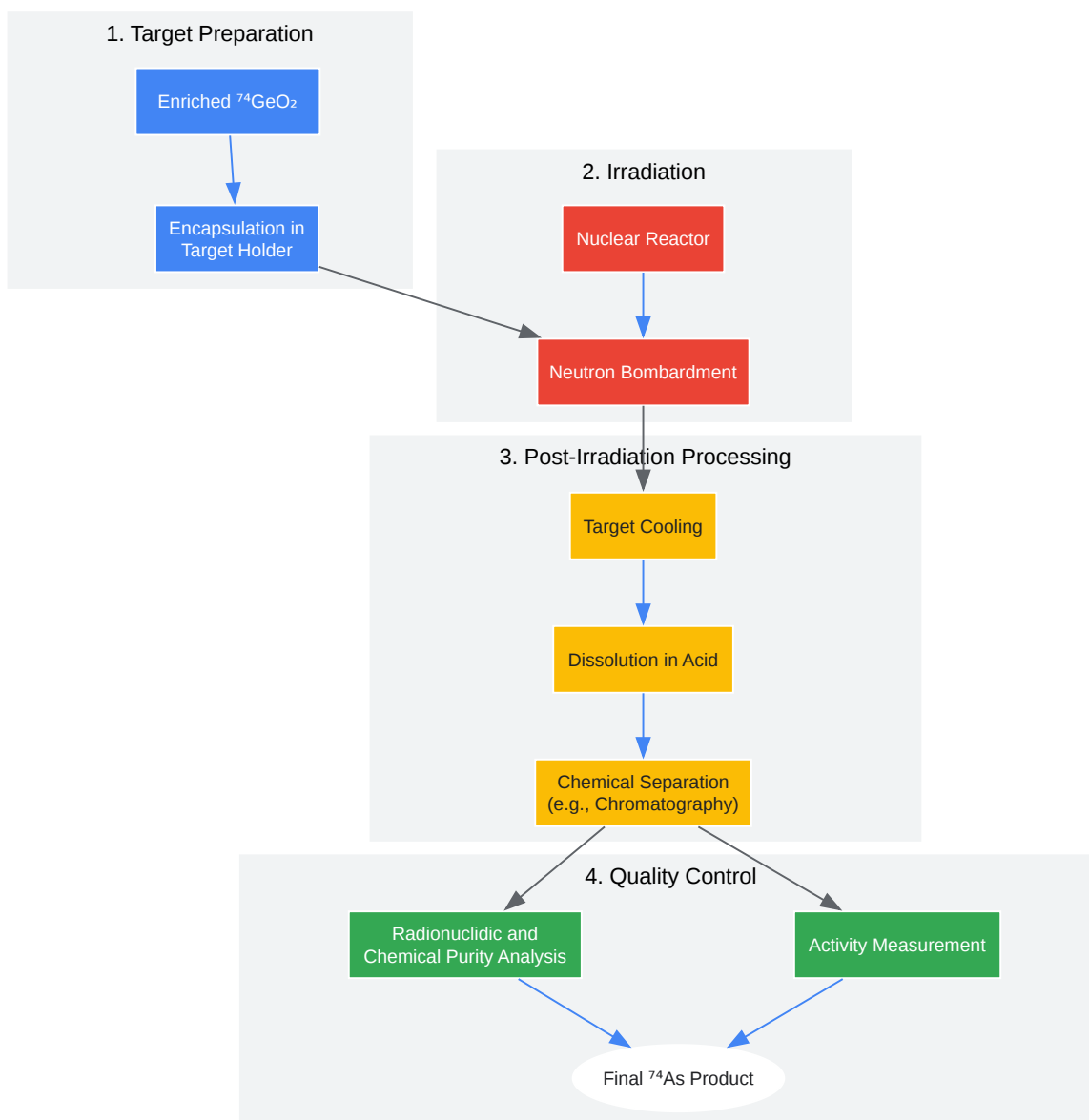
- The germanium crystal is mounted in a vacuum cryostat and cooled to liquid nitrogen temperatures (around 77 K) to reduce thermal noise.[\[21\]](#)
- The detector's performance, including energy resolution and efficiency, is characterized using calibrated radioactive sources.[\[9\]](#)[\[22\]](#)

Visualizations



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Caption: Nuclear reaction pathway for the production of Arsenic-74 from **Germanium-74**.



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Caption: Experimental workflow for Neutron Activation Analysis of **Germanium-74**.

Conclusion

Germanium-74 is a cornerstone isotope with profound implications for fundamental research and applied sciences. Its high natural abundance and stable nature, combined with its advantageous nuclear properties, ensure its continued importance in the development of advanced semiconductor devices, highly sensitive radiation detectors, and as a precursor for medically significant radioisotopes. A thorough understanding of its properties and the experimental methodologies for its application is crucial for researchers and professionals aiming to leverage this versatile isotope in their work.

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- To cite this document: BenchChem. [A Technical Guide to Germanium-74: Isotopic Abundance, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079718#germanium-74-isotopic-abundance-and-properties>]

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